

genetic models with altered 3-Hydroxy-dl-kynurenine metabolism

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Compound of Interest

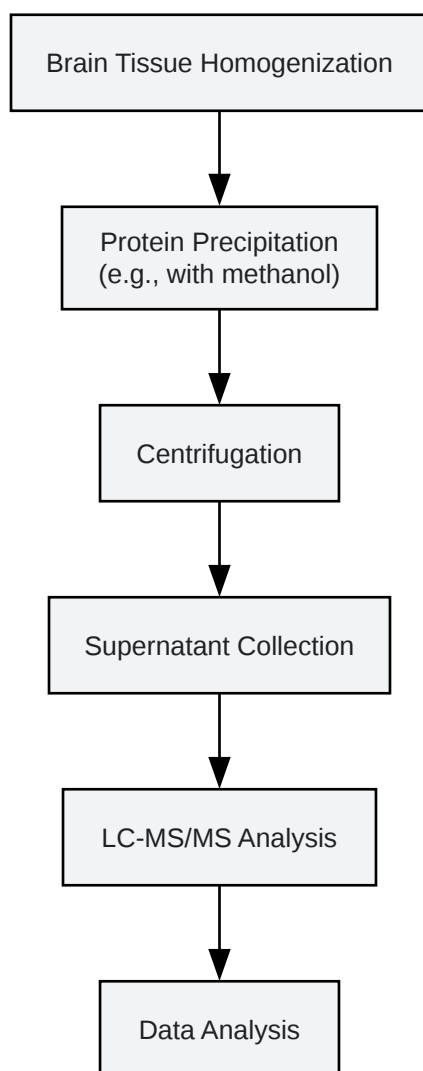
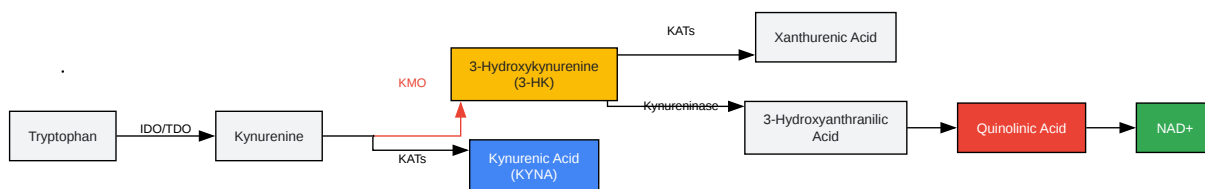
Compound Name: 3-Hydroxy-dl-kynurenine

Cat. No.: B140754

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Signaling Pathway: The Kynurenine Pathway

The kynurenine pathway is the primary route for tryptophan metabolism in mammals. A critical branch point in this pathway is the conversion of kynurenine to 3-HK, a reaction catalyzed by the enzyme kynurenine 3-monooxygenase (KMO). The accumulation or depletion of 3-HK and other neuroactive metabolites in this pathway is associated with a range of physiological and pathological conditions.



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